

Application Notes and Protocols for the Synthesis of Meletimide Hydrochloride

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Compound of Interest

Compound Name: Meletimide
CAS No.: 14745-50-7
Cat. No.: B079972

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Abstract

This document provides a comprehensive guide for the synthesis of **Meletimide** hydrochloride (3-[1-[(4-methylphenyl)methyl]piperidin-4-yl]-3-phenylpiperidine-2,6-dione hydrochloride), a compound of interest for researchers in drug development and medicinal chemistry. The protocol herein outlines a plausible and detailed multi-step synthesis, beginning with the construction of the core 3,3-disubstituted glutarimide scaffold, followed by N-alkylation, and concluding with the formation of the hydrochloride salt. This guide is intended for researchers, scientists, and drug development professionals, offering not only a step-by-step methodology but also insights into the rationale behind key experimental choices, safety considerations, and characterization techniques.

Introduction

Meletimide is a piperidine-2,6-dione (glutarimide) derivative with a unique 3,3-disubstituted structure, featuring both a phenyl and a piperidin-4-yl group at the C3 position. The piperidine nitrogen is further functionalized with a 4-methylbenzyl group. While the specific biological activities of **Meletimide** are a subject of ongoing research, related glutarimide-containing

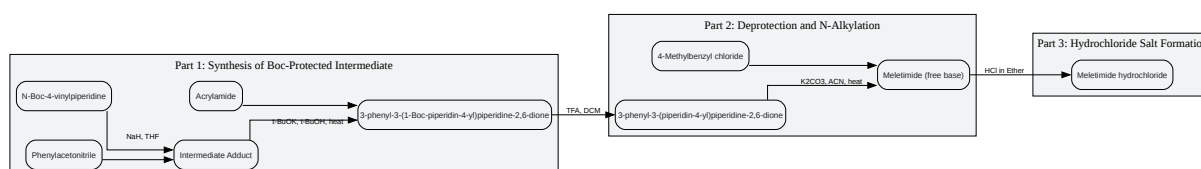
compounds have shown a wide range of pharmacological effects. This document details a robust synthetic route to obtain **Meletimide** hydrochloride, providing a reliable method for its preparation for further investigation.

The synthetic strategy is divided into three main stages:

- Synthesis of the core intermediate: 3-phenyl-3-(1-Boc-piperidin-4-yl)piperidine-2,6-dione. This is achieved through a Michael addition reaction, a reliable method for forming carbon-carbon bonds.[1]
- N-alkylation and deprotection: Introduction of the 4-methylbenzyl group onto the piperidine nitrogen and subsequent removal of the Boc protecting group.
- Salt formation: Conversion of the **Meletimide** free base to its hydrochloride salt to improve its solubility and stability.[2][3][4]

This protocol has been designed to be clear, logical, and reproducible, with an emphasis on providing the user with the necessary information to successfully synthesize and characterize the target compound.

Chemical Reaction Scheme



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Figure 1: Overall synthetic scheme for **Meletimide** hydrochloride.

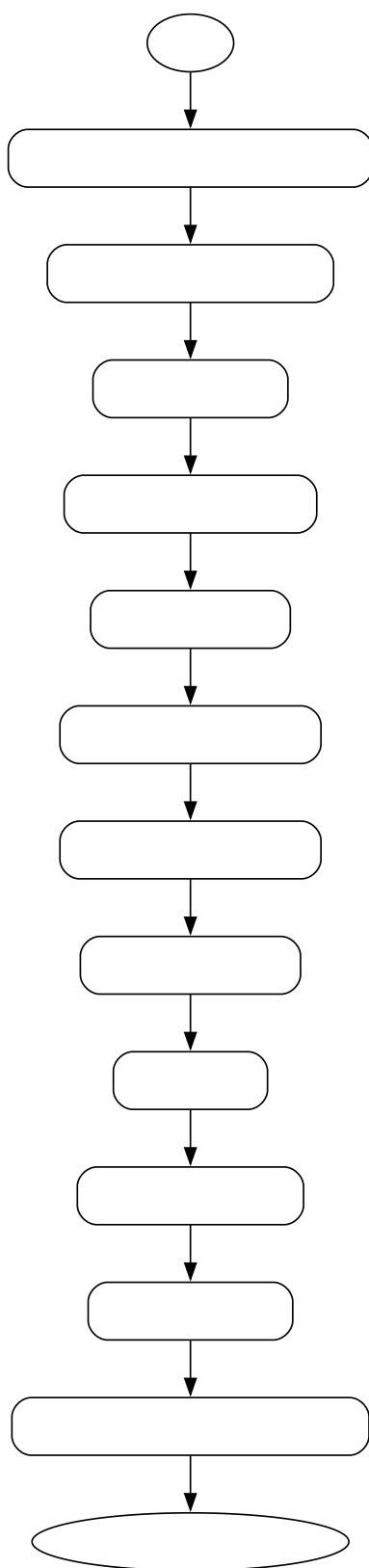
Part 1: Synthesis of 3-phenyl-3-(1-Boc-piperidin-4-yl)piperidine-2,6-dione

This initial stage focuses on constructing the core glutarimide ring with the desired substituents at the 3-position. A Michael addition of phenylacetonitrile to N-Boc-4-vinylpiperidine, followed by a cyclization with acrylamide, provides a robust method for this transformation.

Materials and Equipment

Material	Grade	Supplier (Example)
Phenylacetonitrile	ReagentPlus®, 99%	Sigma-Aldrich
N-Boc-4-vinylpiperidine	97%	Combi-Blocks
Acrylamide	≥99%	Sigma-Aldrich
Sodium hydride (NaH)	60% dispersion in oil	Sigma-Aldrich
Tetrahydrofuran (THF)	Anhydrous, ≥99.9%	Sigma-Aldrich
Potassium tert-butoxide (t-BuOK)	≥98.0%	Sigma-Aldrich
tert-Butanol (t-BuOH)	Anhydrous, ≥99.5%	Sigma-Aldrich
Diethyl ether	Anhydrous, ≥99.7%	Sigma-Aldrich
Saturated aq. NH ₄ Cl		
Brine		
Anhydrous sodium sulfate (Na ₂ SO ₄)	≥99.0%	Sigma-Aldrich
Silica gel	60 Å, 230-400 mesh	Sigma-Aldrich
Round-bottom flasks	Various sizes	
Magnetic stirrer with hotplate		
Condenser		
Separatory funnel		
Rotary evaporator		
Thin Layer Chromatography (TLC) plates	Silica gel 60 F ₂₅₄	

Experimental Protocol



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Figure 2: Workflow for the synthesis of the Boc-protected intermediate.

- Michael Addition:

1. To a stirred suspension of sodium hydride (1.1 eq) in anhydrous THF under a nitrogen atmosphere at 0 °C, add a solution of phenylacetonitrile (1.0 eq) in anhydrous THF dropwise.
2. Allow the mixture to warm to room temperature and stir for 30 minutes.
3. Cool the reaction mixture back to 0 °C and add a solution of N-Boc-4-vinylpiperidine (1.0 eq) in anhydrous THF dropwise.
4. Stir the reaction at room temperature overnight.
5. Carefully quench the reaction with saturated aqueous NH₄Cl solution.
6. Extract the aqueous layer with diethyl ether (3x).
7. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure to yield the crude Michael adduct.

- Cyclization:

1. Dissolve the crude Michael adduct in tert-butanol.
2. Add acrylamide (1.2 eq) and potassium tert-butoxide (1.5 eq) to the solution.
3. Heat the mixture to reflux and maintain for 4-6 hours, monitoring the reaction by TLC.
4. Cool the reaction mixture to room temperature and carefully neutralize with 1M HCl.
5. Extract the aqueous layer with ethyl acetate (3x).
6. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
7. Purify the crude product by silica gel column chromatography (e.g., using a gradient of ethyl acetate in hexanes) to afford 3-phenyl-3-(1-Boc-piperidin-4-yl)piperidine-2,6-dione.

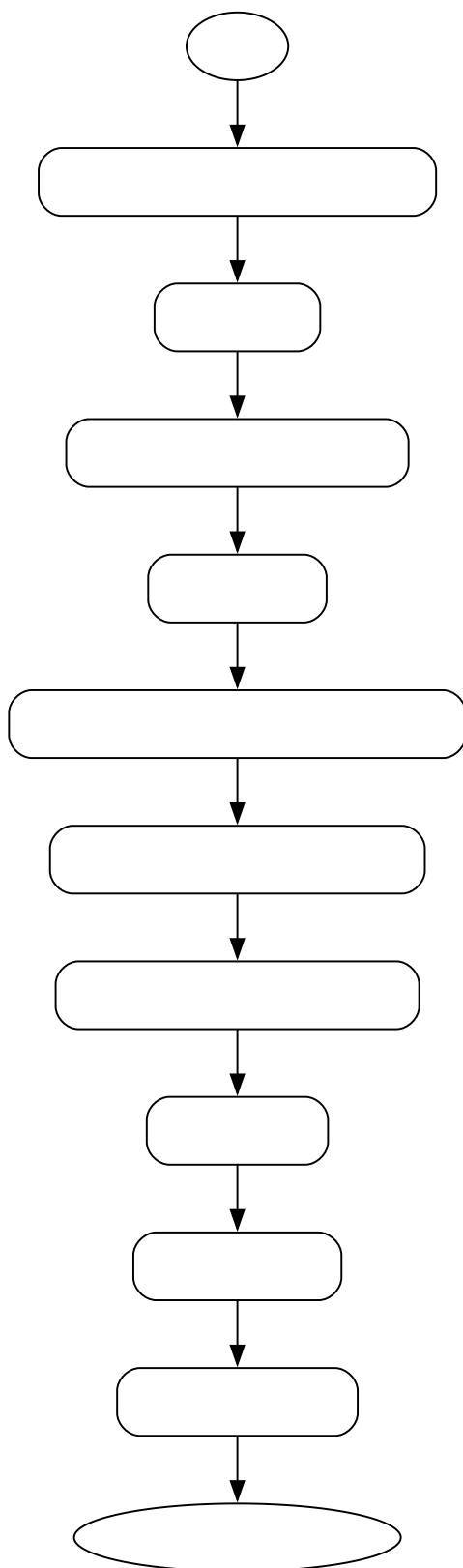
Part 2: Synthesis of Meletimide (free base)

This part involves the deprotection of the Boc group from the piperidine nitrogen, followed by N-alkylation with 4-methylbenzyl chloride to yield the **Meletimide** free base.

Materials and Equipment

Material	Grade	Supplier (Example)
3-phenyl-3-(1-Boc-piperidin-4-yl)piperidine-2,6-dione	As synthesized in Part 1	
Trifluoroacetic acid (TFA)	Reagent grade, 99%	Sigma-Aldrich
Dichloromethane (DCM)	Anhydrous, ≥99.8%	Sigma-Aldrich
4-Methylbenzyl chloride	98%	Sigma-Aldrich
Potassium carbonate (K ₂ CO ₃)	Anhydrous, ≥99%	Sigma-Aldrich
Acetonitrile (ACN)	Anhydrous, 99.8%	Sigma-Aldrich
Saturated aq. NaHCO ₃		
Brine		
Anhydrous sodium sulfate (Na ₂ SO ₄)	≥99.0%	Sigma-Aldrich
Round-bottom flasks	Various sizes	
Magnetic stirrer with hotplate		
Condenser		
Separatory funnel		
Rotary evaporator		

Experimental Protocol



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Figure 3: Workflow for the synthesis of **Meletimide** free base.

- Boc Deprotection:

1. Dissolve 3-phenyl-3-(1-Boc-piperidin-4-yl)piperidine-2,6-dione (1.0 eq) in dichloromethane.
2. Add trifluoroacetic acid (5-10 eq) dropwise at 0 °C.
3. Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC.
4. Concentrate the reaction mixture under reduced pressure.
5. Dissolve the residue in DCM and wash with saturated aqueous NaHCO₃ solution until the aqueous layer is basic.
6. Wash with brine, dry over anhydrous Na₂SO₄, and concentrate to yield 3-phenyl-3-(piperidin-4-yl)piperidine-2,6-dione. This intermediate can be used in the next step without further purification if deemed sufficiently pure by analysis (e.g., ¹H NMR).

- N-Alkylation:

1. Dissolve the deprotected intermediate (1.0 eq) in anhydrous acetonitrile.
2. Add anhydrous potassium carbonate (2.0 eq) and 4-methylbenzyl chloride (1.2 eq).
3. Heat the mixture to reflux and maintain for 12-16 hours, monitoring the reaction by TLC.
4. Cool the reaction mixture to room temperature and filter off the inorganic salts.
5. Concentrate the filtrate under reduced pressure.
6. Purify the residue by silica gel column chromatography (e.g., using a gradient of methanol in dichloromethane) to afford **Meletimide** as a free base.

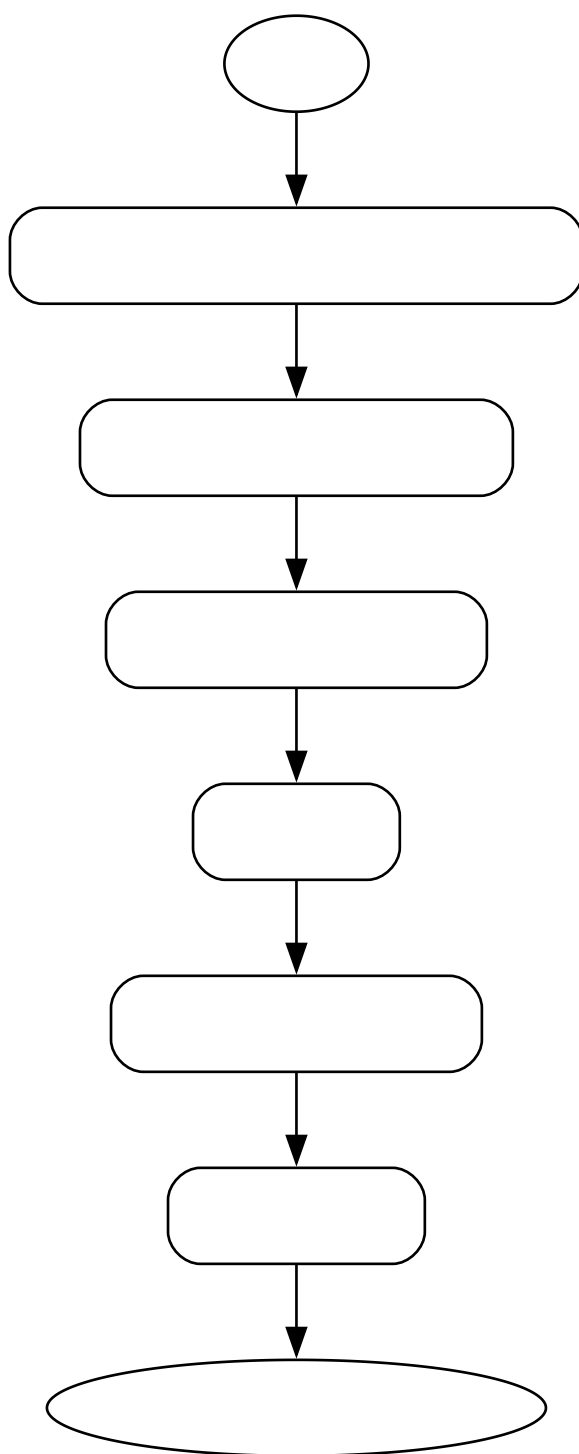
Part 3: Synthesis of Meletimide Hydrochloride

The final step involves the conversion of the basic **Meletimide** to its hydrochloride salt, which often improves handling and solubility properties.

Materials and Equipment

Material	Grade	Supplier (Example)
Meletimide (free base)	As synthesized in Part 2	
Diethyl ether	Anhydrous, ≥99.7%	Sigma-Aldrich
Hydrochloric acid solution	2.0 M in diethyl ether	Sigma-Aldrich
Round-bottom flask		
Magnetic stirrer		
Büchner funnel and flask		
Vacuum oven		

Experimental Protocol



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Figure 4: Workflow for the synthesis of **Meletimide** hydrochloride.

- Dissolve the purified **Meletimide** free base (1.0 eq) in a minimal amount of anhydrous diethyl ether.

- While stirring, add a 2.0 M solution of HCl in diethyl ether (1.1 eq) dropwise.
- A precipitate should form upon addition. Continue stirring for 30 minutes at room temperature.
- Collect the solid by vacuum filtration using a Büchner funnel.
- Wash the solid with a small amount of cold anhydrous diethyl ether.
- Dry the solid under vacuum to a constant weight to yield **Meletimide** hydrochloride.

Characterization

The identity and purity of the synthesized **Meletimide** hydrochloride should be confirmed by standard analytical techniques:

- ^1H and ^{13}C NMR Spectroscopy: To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To determine the purity.
- Melting Point (MP): As a physical constant for the final product.

Safety and Handling

- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, must be worn at all times.
- Sodium hydride is a highly flammable and water-reactive solid. Handle with extreme care under an inert atmosphere.
- Trifluoroacetic acid is corrosive and should be handled with caution.
- Acrylamide is a neurotoxin and a suspected carcinogen. Avoid inhalation of dust and skin contact.

- Consult the Safety Data Sheets (SDS) for all chemicals before use.

Troubleshooting

Problem	Possible Cause	Suggested Solution
Low yield in Michael addition	Incomplete reaction or side reactions.	Ensure all reagents and solvents are anhydrous. Optimize reaction time and temperature.
Incomplete cyclization	Insufficient reaction time or temperature.	Increase reflux time and monitor by TLC. Ensure the base is active.
Low yield in N-alkylation	Inactive alkylating agent or incomplete reaction.	Use fresh 4-methylbenzyl chloride. Increase reaction time or temperature. Consider using a more polar aprotic solvent like DMF.
Difficulty in purification	Presence of closely-eluting impurities.	Optimize the mobile phase for column chromatography. Consider recrystallization if the product is a solid.
Product does not precipitate as HCl salt	Product is too soluble in the chosen solvent.	Try a less polar solvent for the salt formation. Ensure the HCl solution is anhydrous. Concentrate the solution slightly to induce precipitation.

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